

8-Ethoxyocta-1,6-diene: An Overview of a Sparsely Documented Alkoxy-diene

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Compound of Interest

Compound Name: 8-Ethoxyocta-1,6-diene

Cat. No.: B15483881

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the chemical properties and structure of **8-Ethoxyocta-1,6-diene**. Despite a comprehensive search of available scientific literature and chemical databases, it is apparent that this specific compound is not well-documented. Publicly accessible information regarding its detailed chemical properties, experimental protocols for its synthesis, and its biological activity is exceptionally limited. This guide, therefore, serves to summarize the known foundational data and provides context based on the general characteristics of related alkoxy-dienes.

Core Chemical Identity

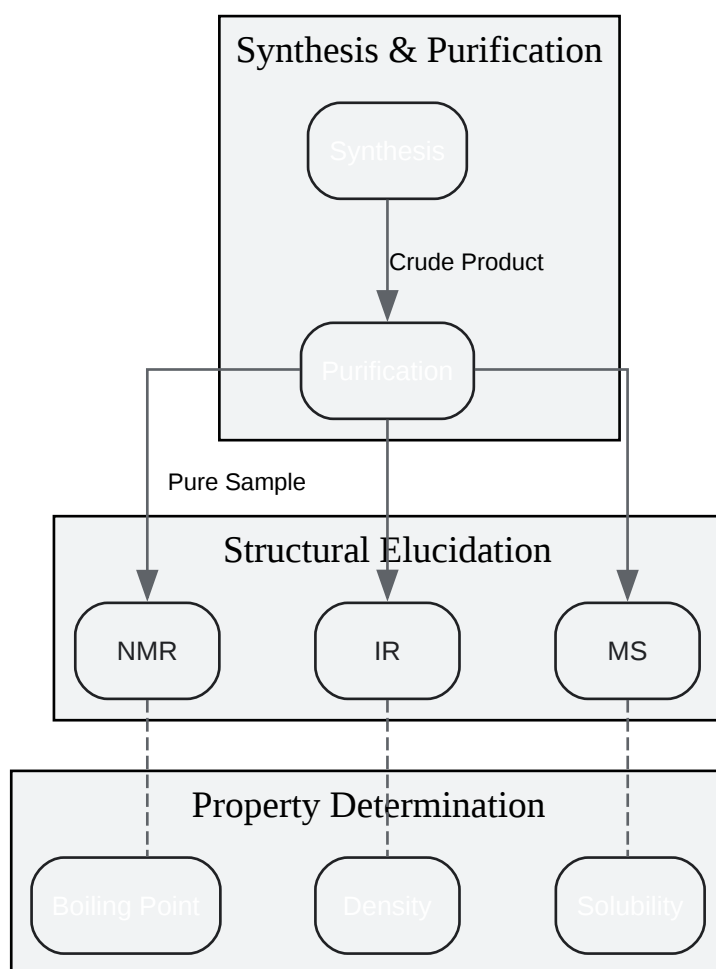
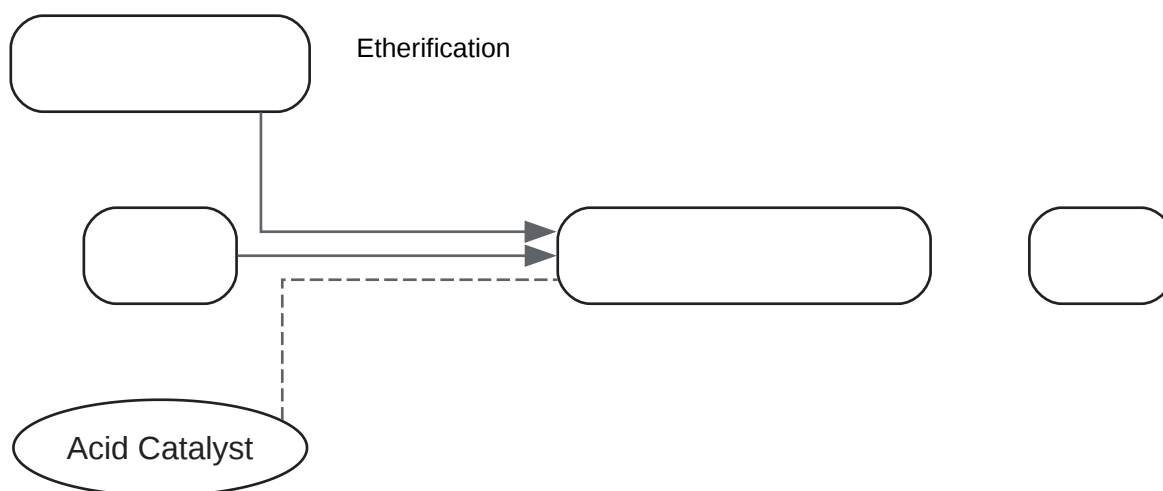
Based on available chemical registration information, the fundamental identifiers for **8-Ethoxyocta-1,6-diene** are as follows:

Property	Value
CAS Number	51586-85-7
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25 g/mol

Structural Information

The chemical structure of **8-Ethoxyocta-1,6-diene** consists of an eight-carbon chain containing two double bonds at positions 1 and 6. An ethoxy group ($-\text{OCH}_2\text{CH}_3$) is attached to the eighth carbon. The presence of the diene system and the ether linkage are the key functional features that would be expected to govern its reactivity.

A logical representation of its synthesis could be conceptualized as the etherification of octa-1,6-dien-8-ol. This is a hypothetical pathway as no specific synthesis protocols for this compound have been found.



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